

preparing a stable stock solution of SR10221

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Compound of Interest

Compound Name: SR10221

Cat. No.: B12363540

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Application Notes and Protocols for SR10221

Preparing a Stable Stock Solution of the PPAR γ Inverse Agonist SR10221

Introduction

SR10221 is a potent and selective non-covalent inverse agonist of the Peroxisome Proliferator-Activated Receptor gamma (PPAR γ).^{[1][2]} As a ligand-activated transcription factor, PPAR γ is a key regulator of adipogenesis, lipid metabolism, and inflammation. Inverse agonists like **SR10221** are crucial tools for studying the physiological and pathological roles of PPAR γ . They function by repressing the basal transcriptional activity of PPAR γ , leading to the inhibition of downstream target gene expression.^{[1][2]} This mechanism involves the recruitment of nuclear corepressor proteins (NCoR) to the PPAR γ complex.^{[3][4]} Due to its biological activity, **SR10221** is under investigation for its potential therapeutic applications, including in certain types of cancer.^{[1][2][3]}

The preparation of a stable and accurate stock solution of **SR10221** is a critical first step for ensuring reproducible and reliable experimental results in cell-based assays and in vivo studies. This document provides a detailed protocol for the preparation, storage, and handling of **SR10221** stock solutions.

Physicochemical Properties and Solubility Data

A comprehensive understanding of the physicochemical properties of **SR10221** is essential for its proper handling and use in experimental settings.

Property	Value	Reference
Molecular Formula	C ₃₃ H ₃₇ ClN ₂ O ₄	[5]
Molecular Weight	561.11 g/mol	
Appearance	Solid powder	
Solubility in DMSO	≥ 100 mg/mL (≥ 178.21 mM)	
125 mg/mL (222.77 mM) with sonication	[2]	
Solubility in Ethanol	Soluble (used in formulations)	[1]
Solubility in PBS (pH 7.4)	Insoluble (expected)	

Recommended Protocol for Stock Solution Preparation

This protocol describes the preparation of a 10 mM stock solution of **SR10221** in Dimethyl Sulfoxide (DMSO).

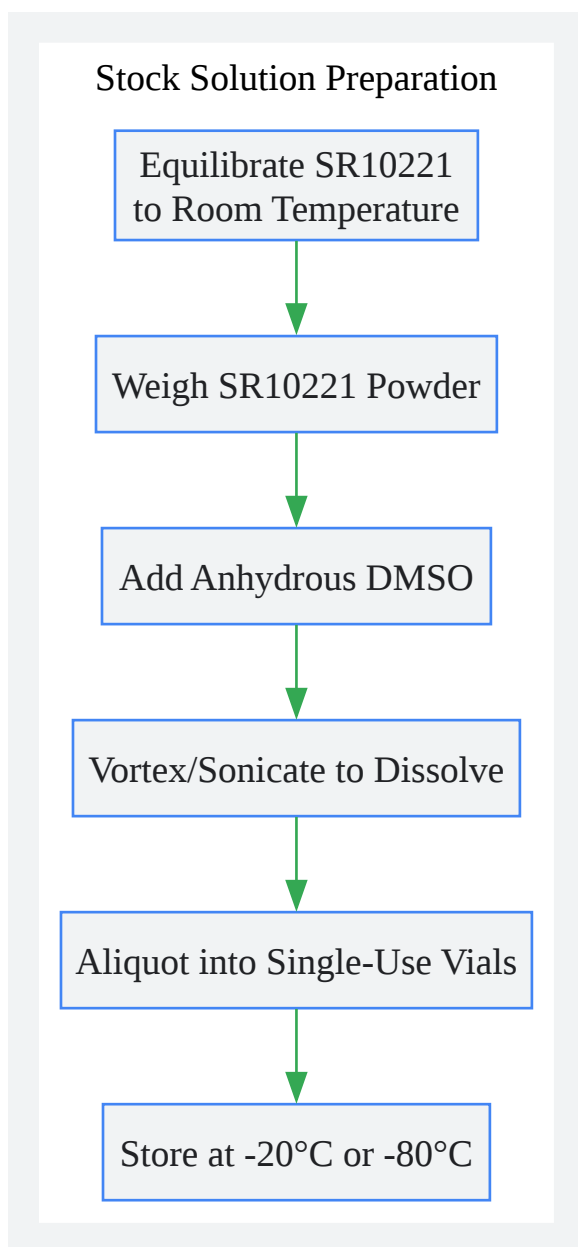
Materials

- **SR10221** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile, amber or opaque polypropylene or glass vials
- Calibrated analytical balance
- Calibrated micropipettes
- Vortex mixer
- (Optional) Sonicator

Procedure

- **Pre-weighing Preparation:** Before opening, allow the vial of **SR10221** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents the condensation of moisture, which can affect the stability and solubility of the compound.
- **Weighing:** Accurately weigh the desired amount of **SR10221** powder in a sterile vial. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.61 mg of **SR10221**.
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the vial containing the **SR10221** powder. For the example above, add 1 mL of DMSO.
- **Dissolution:** Cap the vial tightly and vortex thoroughly until the powder is completely dissolved. If necessary, brief sonication in a water bath can be used to aid dissolution.^[2] Visually inspect the solution to ensure there are no undissolved particulates.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile, amber or opaque vials.
- **Storage:** Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[1]

Workflow Diagram



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Caption: Experimental workflow for preparing a stable stock solution of **SR10221**.

Stability and Storage Recommendations

Proper storage is critical to maintain the integrity and activity of the **SR10221** stock solution.

Storage Temperature	Shelf Life	Recommendations
-20°C	1 month	For frequent use.
-80°C	6 months	For long-term storage.

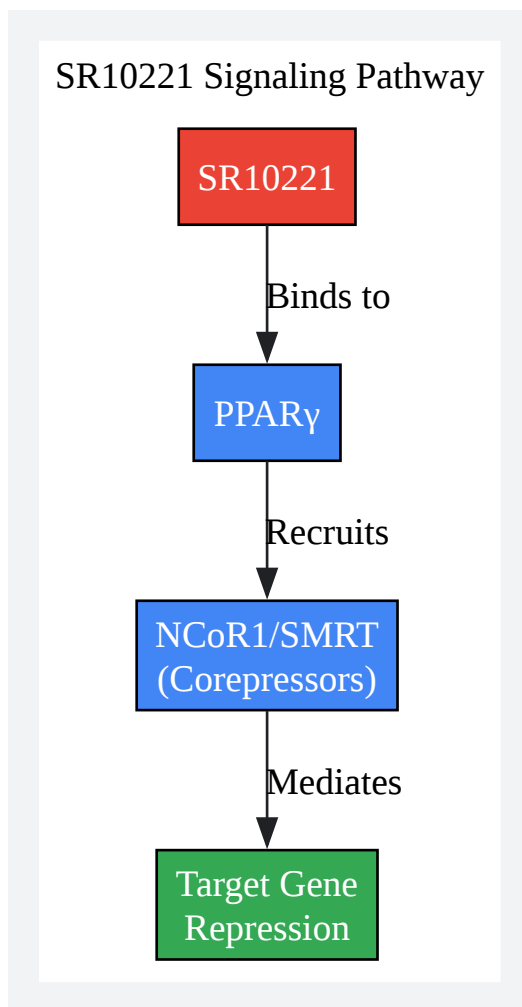
Important Considerations:

- **Avoid Repeated Freeze-Thaw Cycles:** These can lead to the degradation of the compound. Aliquoting into single-use volumes is highly recommended.
- **Protect from Light:** Store stock solutions in amber or opaque vials to prevent photodegradation.
- **Use Anhydrous Solvents:** **SR10221** is susceptible to hydrolysis. The use of anhydrous DMSO and proper handling to minimize moisture exposure is crucial.

Mechanism of Action: PPAR γ Inverse Agonism

SR10221 exerts its biological effects by acting as an inverse agonist of PPAR γ . In the absence of a ligand, PPAR γ can be bound to corepressor proteins, maintaining a basal level of transcriptional repression. Upon binding of an agonist, a conformational change occurs, leading to the dissociation of corepressors and recruitment of coactivators, resulting in gene transcription.

SR10221, as an inverse agonist, binds to the ligand-binding domain of PPAR γ and stabilizes a conformation that favors the recruitment of corepressors, such as NCoR1 and SMRT (NCoR2). [3] This enhanced corepressor binding leads to the active repression of PPAR γ target gene transcription.



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Caption: Simplified signaling pathway of **SR10221** as a PPAR γ inverse agonist.

Conclusion

The protocol outlined in these application notes provides a reliable method for the preparation of stable stock solutions of **SR10221**. Adherence to these guidelines for solvent selection, preparation technique, and storage conditions will ensure the integrity of the compound and the reproducibility of experimental outcomes for researchers investigating the role of PPAR γ in various biological systems.

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